

Application Notes and Protocols for Sodium Gluconate as a Concrete Retarder

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Compound of Interest

Compound Name: **Sodium Gluconate**

Cat. No.: **B3419615**

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These application notes provide a comprehensive overview of the use of **sodium gluconate** as a retarding admixture in concrete. The document details its mechanism of action, effects on concrete properties, and standardized protocols for its evaluation.

Introduction

Sodium gluconate ($C_6H_{11}NaO_7$) is the sodium salt of gluconic acid, an organic compound derived from glucose.^[1] In the construction industry, it is widely utilized as a key component in concrete admixtures, functioning primarily as a high-performance water reducer and a set retarder.^{[1][2][3][4]} Its ability to delay the initial setting time of concrete makes it particularly valuable in large-scale projects, hot weather concreting, and situations requiring extended workability.

Mechanism of Action

Sodium gluconate's retarding effect on cement hydration is attributed to two primary mechanisms:

- Adsorption: **Sodium gluconate** molecules adsorb onto the surface of cement particles. This creates a physical barrier that hinders the hydration process, delaying the formation of the crystalline structures that lead to setting and hardening.

- Chelation: **Sodium gluconate** is an efficient chelating agent, meaning it can bind with metal ions. In the concrete mix, it chelates the calcium ions (Ca^{2+}) released during the initial hydration of tricalcium silicate (C_3S) and tricalcium aluminate (C_3A), the main components of cement. This complexation reduces the availability of calcium ions necessary for the formation and growth of hydration products like calcium silicate hydrate (C-S-H) and ettringite, thereby prolonging the induction period of cement hydration.

Signaling Pathway of Sodium Gluconate in Cement Hydration

Caption: Mechanism of **Sodium Gluconate** as a Concrete Retarder.

Effects on Concrete Properties

The addition of **sodium gluconate** to a concrete mix has several significant effects:

- Set Retardation: It delays both the initial and final setting times of concrete, providing a longer window for transportation, placement, and finishing. This is particularly advantageous in hot climates where high ambient temperatures accelerate the hydration process.
- Improved Workability: **Sodium gluconate** acts as a water reducer or plasticizer, enhancing the fluidity and workability of the concrete mix without increasing the water content. This results in easier handling, placement, and compaction.
- Increased Compressive Strength: By reducing the water-to-cement ratio, **sodium gluconate** can lead to higher compressive strength in the hardened concrete. While it may slightly decrease the early strength (1-3 days), the long-term strength (28 days and beyond) is often improved.
- Enhanced Durability: The reduction in water content leads to a denser concrete with lower porosity and permeability. This improves the concrete's resistance to water ingress, chemical attack, and freeze-thaw cycles.
- Reduced Shrinkage and Cracking: By lowering the water content, **sodium gluconate** can help to reduce drying shrinkage and the associated risk of cracking.

Quantitative Data on Performance

The effectiveness of **sodium gluconate** is dose-dependent. The following table summarizes the typical effects of varying dosages on key concrete properties.

Dosage (% by weight of cement)	Setting Time Extension	Slump Increase (mm)	28-Day Compressive Strength
0.00 (Control)	-	Reference	Reference
0.03 - 0.06	Slight retardation	20 - 50	Slight Increase
0.06 - 0.10	Moderate retardation	50 - 100	Moderate Increase
0.10 - 0.15	Significant retardation	100 - 150	Significant Increase
> 0.15	Extended retardation	> 150	May decrease if overdosed

Note: The values presented are typical and can vary depending on the specific cement type, mix design, ambient temperature, and other admixtures used.

Experimental Protocols

To evaluate the performance of **sodium gluconate** as a concrete retarder, the following standard experimental protocols should be followed.

Protocol for Determining Time of Setting

This protocol is based on the ASTM C403 / C403M: Standard Test Method for Time of Setting of Concrete Mixtures by Penetration Resistance.

Objective: To determine the initial and final setting times of concrete containing **sodium gluconate**.

Materials and Equipment:

- Concrete mixer

- Molds (6-in. [150-mm] diameter and 6-in. [150-mm] deep)
- No. 4 (4.75-mm) sieve
- Penetration resistance apparatus with needles of varying bearing areas
- Tamping rod
- Stopwatch

Procedure:

- Sample Preparation: Prepare a concrete batch with the desired dosage of **sodium gluconate**.
- Sieving: Immediately after mixing, sieve a portion of the fresh concrete through a No. 4 sieve to obtain a mortar sample.
- Molding: Place the mortar in a mold in two equal layers, tamping each layer 25 times with the tamping rod.
- Penetration Resistance Measurement:
 - At regular intervals, typically every 30-60 minutes, measure the penetration resistance of the mortar using the appropriate needle.
 - The penetration resistance is the force required to cause a needle to penetrate 1 inch (25 mm) into the mortar in 10 seconds.
- Data Analysis:
 - Plot the penetration resistance (in psi) against the elapsed time.
 - Initial Set: The time at which the penetration resistance reaches 500 psi (3.5 MPa).
 - Final Set: The time at which the penetration resistance reaches 4000 psi (27.6 MPa).

Protocol for Measuring Workability (Slump Test)

This protocol is based on the BS EN 12350-2: Testing fresh concrete - Part 2: Slump test.

Objective: To measure the consistency and workability of fresh concrete with **sodium gluconate**.

Materials and Equipment:

- Slump cone (Abrams cone)
- Base plate
- Tamping rod (600 mm long, 16 mm diameter)
- Measuring tape or ruler

Procedure:

- Preparation: Moisten the inside of the slump cone and the base plate. Place the cone on the flat, level base plate.
- Filling the Cone: Fill the cone in three layers of approximately equal volume.
- Tamping: Tamp each layer 25 times with the tamping rod, distributing the strokes evenly over the cross-section of the layer.
- Striking Off: After tamping the top layer, strike off the excess concrete with the tamping rod to make the surface level with the top of the cone.
- Lifting the Cone: Immediately and carefully lift the cone vertically upwards in 2 to 5 seconds.
- Measuring the Slump: Place the inverted cone next to the slumped concrete. Lay the tamping rod across the top of the cone. Measure the vertical distance from the underside of the tamping rod to the highest point of the slumped concrete. This distance is the slump.

Protocol for Determining Compressive Strength

This protocol is based on the ASTM C39 / C39M: Standard Test Method for Compressive Strength of Cylindrical Concrete Specimens.

Objective: To determine the effect of **sodium gluconate** on the compressive strength of hardened concrete at various ages.

Materials and Equipment:

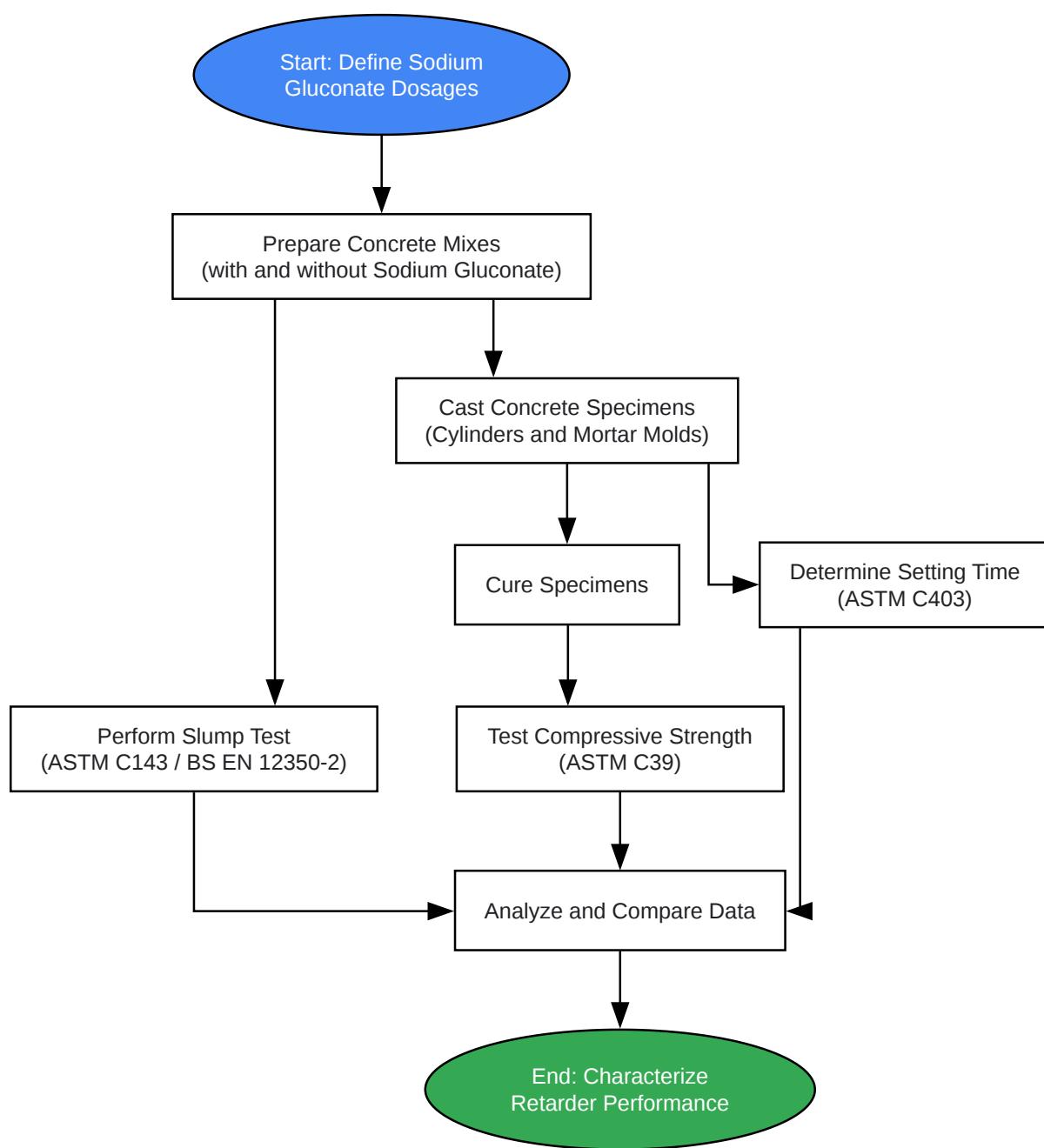
- Cylindrical molds (e.g., 4x8 in. or 6x12 in.)
- Tamping rod or vibrator
- Curing tank
- Compression testing machine

Procedure:

- Casting Specimens: Prepare concrete with the desired dosage of **sodium gluconate**. Fill the cylindrical molds in layers, tamping or vibrating each layer to ensure proper consolidation.
- Curing: After 24 hours, demold the specimens and place them in a curing tank with lime-saturated water until the time of testing.
- Testing: At the desired ages (e.g., 3, 7, and 28 days), remove the specimens from the curing tank and test them for compressive strength using a compression testing machine.
- Calculation: The compressive strength is calculated by dividing the maximum load carried by the specimen by the average cross-sectional area.

Experimental Workflow and Logical Relationships

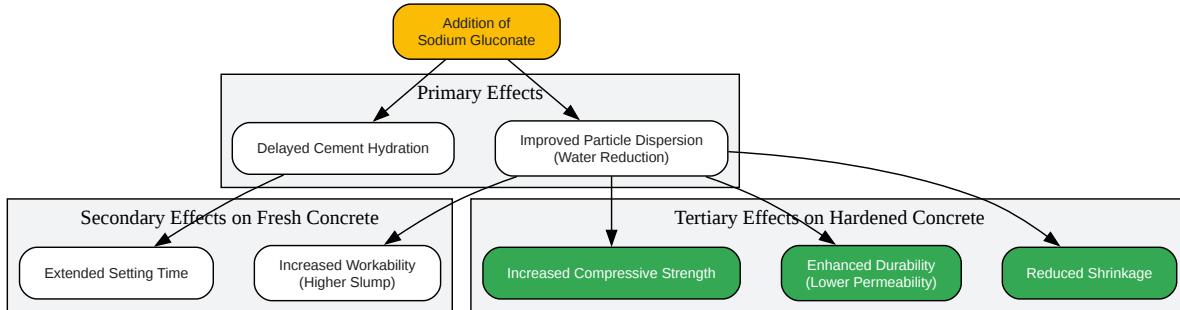
Experimental Workflow for Evaluating Sodium Gluconate



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Caption: Workflow for evaluating **sodium gluconate** in concrete.

Logical Relationship of Sodium Gluconate's Effects

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Caption: Logical relationships of **sodium gluconate**'s effects.

Considerations and Best Practices

- Dosage: The optimal dosage of **sodium gluconate** depends on the desired level of retardation, ambient temperature, cement type, and the presence of other admixtures. Overdosing can lead to excessive retardation and potential negative effects on early strength development.
- Compatibility: The compatibility of **sodium gluconate** with other admixtures, such as superplasticizers and air-entraining agents, should be verified through trial mixes.
- Environmental Conditions: Temperature and humidity can influence the performance of **sodium gluconate**. Higher temperatures may require a higher dosage to achieve the desired retardation.
- Mixing: Ensure thorough mixing to achieve a uniform distribution of **sodium gluconate** throughout the concrete.

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